

Certificate of analysis interpretation for Tebufenozide-d9 reference material

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Compound of Interest		
Compound Name:	Tebufenozide-d9	
Cat. No.:	B12391516	Get Quote

A Comparative Guide to Tebufenozide-d9 and Tebufenozide Reference Materials

For researchers, scientists, and drug development professionals requiring precise analytical standards, understanding the nuances of a Certificate of Analysis (CoA) is paramount. This guide provides a detailed comparison of **Tebufenozide-d9** and its non-deuterated counterpart, Tebufenozide, as reference materials. By interpreting the data typically presented in a CoA, users can make informed decisions about the suitability of these standards for their specific applications, such as in pharmacokinetic studies or as internal standards in mass spectrometry-based assays.

Data Presentation: A Comparative Analysis

The following tables summarize the key quantitative data points that would be found on a representative Certificate of Analysis for both **Tebufenozide-d9** and standard Tebufenozide reference materials.

Table 1: Comparison of Typical Specifications for **Tebufenozide-d9** and Tebufenozide Reference Materials



Parameter	Tebufenozide-d9	Tebufenozide
Chemical Name	N-tert-butyl-N'-(4- ethylbenzoyl)-3,5- bis(trideuteriomethyl)benzohyd razide-2,4,6-d3	N-tert-butyl-N'-(4- ethylbenzoyl)-3,5- dimethylbenzohydrazide
CAS Number	2469006-89-9	112410-23-8[1][2]
Molecular Formula	C22H19D9N2O2	C22H28N2O2[1]
Molecular Weight	361.53 g/mol	352.47 g/mol [1]
Chemical Purity (by HPLC)	≥98%	≥98%
Isotopic Purity	≥98 atom % D	Not Applicable
Identity Confirmation	¹ H-NMR, LC-MS	¹ H-NMR, LC-MS
Physical Appearance	White to off-white solid	White to off-white solid

Experimental Protocols

The certification of a reference material relies on a series of rigorous analytical tests. Below are the detailed methodologies for the key experiments cited in the CoA.

Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

The structural identity of the reference material is confirmed by ¹H-NMR. The spectrum of the test material is compared against the known spectrum of Tebufenozide. For **Tebufenozide-d9**, the absence of proton signals at specific deuterated positions confirms the isotopic labeling.

Chemical Purity Determination by High-Performance Liquid Chromatography (HPLC)

The chemical purity of the reference material is determined using HPLC with UV detection. This technique separates the main compound from any potential impurities.

Instrumentation: High-Performance Liquid Chromatograph with a UV detector.



- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Quantification: The purity is calculated as the percentage of the area of the main peak relative to the total area of all peaks.

Isotopic Purity Assessment by Mass Spectrometry (MS)

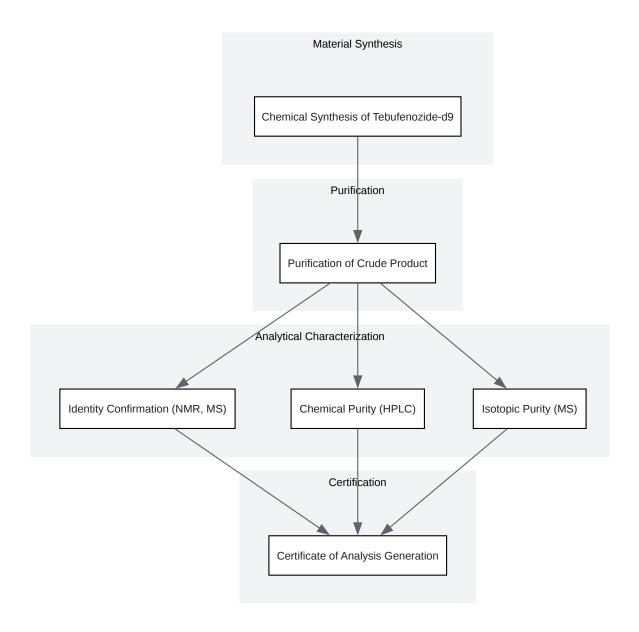
For **Tebufenozide-d9**, the isotopic purity is a critical parameter. This is typically determined by Liquid Chromatography-Mass Spectrometry (LC-MS).

- Instrumentation: A liquid chromatograph coupled to a mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Analysis: The mass spectrum will show the distribution of ions corresponding to different isotopic incorporations (e.g., d0 to d9). The isotopic purity is calculated from the relative intensities of these ions.

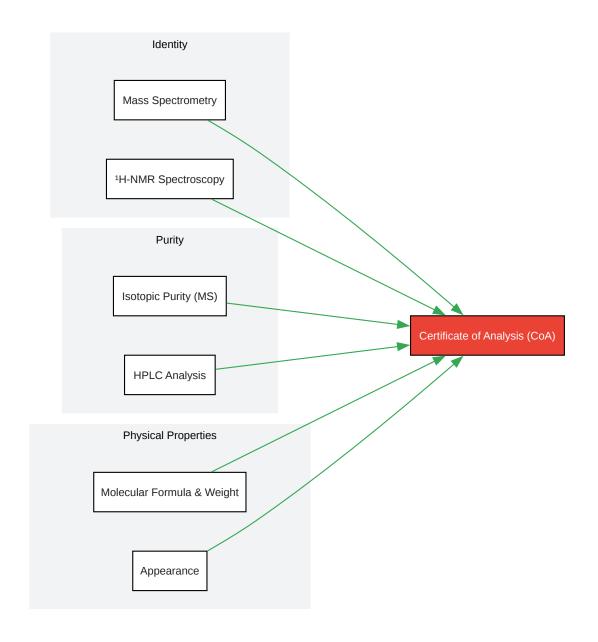
Mandatory Visualizations

To further clarify the processes and logical relationships involved in the certification of these reference materials, the following diagrams are provided.









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References

- 1. Tebufenozide | CAS 112410-23-8 | LGC Standards [lgcstandards.com]
- 2. 虫酰肼 certified reference material, TraceCERT®, Manufactured by: Sigma-Aldrich Production GmbH, Switzerland | Sigma-Aldrich [sigmaaldrich.com]
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